

Fludioxonil MRLs and Residue Data by Commodity

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Compound Focus: Fludioxonil

CAS No.: 131341-86-1

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Commodity	Region / Context	MRL / Residue Level (mg/kg)	Source / Authority
Cranberry	United States (Final Rule, 2025)	0.04 ppm (tolerance)	US EPA [1]
Cranberry	European Union (Proposed, 2021)	4.0 (MRL proposal)	EFSA [2]
Blueberry	European Union (Proposed, 2021)	4.0 (MRL proposal)	EFSA [2]
Cherry	Study (Terminal Residues, 2021)	< 5.00 (all below EU MRL)	Research Article [3]
Rice	Pakistan (Market Samples, 2022)	0.016 - 0.065 (MRL: 0.05)	Research Article [4]
Florence Fennel	European Union (Proposed, 2019)	1.5 (MRL proposal)	EFSA [5]
Rhubarb	European Union (Proposed, 2019)	0.7 (MRL proposal)	EFSA [6]

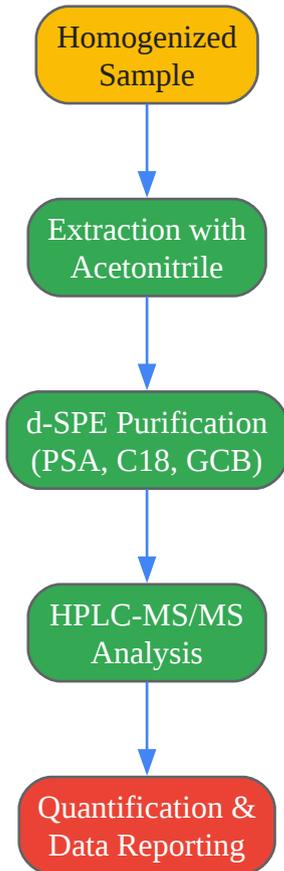
Commodity	Region / Context	MRL / Residue Level (mg/kg)	Source / Authority
Various Crops	United States (Final Rule, 2022)	0.01 - 30.0 (range of set tolerances)	US EPA [7]

Analytical Methods for Fludioxonil Residue Determination

Researchers commonly use chromatographic techniques to determine **fludioxonil** residues. Here are the detailed methodologies from key studies:

- **For Blueberries [8]**
 - **Extraction Method: Solid-Phase Microextraction (SPME)**
 - **Analysis Instrument: Gas Chromatography (GC)** with nitrogen-phosphorous detection
 - **Key Parameters:** Selected 100 µm polydimethylsiloxane fiber coating; calibration performed on spiked samples to account for matrix effect
 - **Performance:** Limits of Quantification (LOQ) as low as **1.3 µg/kg**
- **For Cherries [3]**
 - **Extraction Method: QuEChERS** ("Quick, Easy, Cheap, Effective, Rugged, Safe")
 - **Analysis Instrument: High-Performance Liquid Chromatography tandem Mass Spectrometry (HPLC-MS/MS)**
 - **Key Parameters:** Used acetonitrile as extraction solvent; purification with dispersive Solid-Phase Extraction (d-SPE) sorbents (e.g., PSA, C18, GCB); detection in **negative electrospray ionization mode**
 - **Performance:** LOQ of **0.01 mg/kg**; recovery rates between **81–94%**
- **For Rice [4]**
 - **Extraction Method:** Liquid extraction with acetone and methanol (1:1 ratio)
 - **Analysis Instrument: High-Performance Liquid Chromatography (HPLC)** with UV detection
 - **Key Parameters:** Quantification on a Prospher Star C18 column with mobile phase of methanol-water (pH 3.3); detection wavelength of **212 nm**
 - **Performance:** Method linearity from **0.01–16 mg/kg**; recovery rates **higher than 98%**

The workflow for the QuEChERS-HPLC-MS/MS method, which is widely considered the modern standard, can be visualized as follows:



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Degradation Kinetics and Residue Dissipation

Understanding how residue levels decrease over time is crucial for safety assessments:

- **In Blueberries:** The dissipation of **fludioxonil** follows **first-order kinetics**. Reported half-lives are **12.7 days** for the Emerald variety and **16.3 days** for the Jewel variety [8].
- **In Cherries:** Dissipation also follows **first-order kinetics**, with longer half-lives ranging from **33.7 to 44.7 days**. Despite this longer half-life, terminal residues at harvest were found to be below the EU MRL of 5.00 mg/kg [3].

Dietary Risk Assessment Conclusions

Regulatory assessments consistently conclude that the use of **fludioxonil**, when following good agricultural practices, is unlikely to pose a health risk to consumers:

- **European Food Safety Authority (EFSA):** For multiple crops (including blueberries, cranberries, fennel, and rhubarb), EFSA concluded that the **long-term intake of residues is unlikely to present a risk to consumer health**. The total exposure accounted for only 20-21% of the Acceptable Daily Intake (ADI), with the contribution from individual crops being less than 0.1% of the ADI [5] [2] [6].
- **US Environmental Protection Agency (EPA):** Risk assessments ensure that the safety of infants and the general population is adequately protected. Both short-term and long-term intake of residues from established tolerances are considered unlikely to pose a health risk [1] [7].

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